

Application Note: Analysis of Diazinon using Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *Isodiazinon*

Cat. No.: *B1194333*

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Abstract

This application note details a robust and sensitive method for the quantitative analysis of the organophosphorus insecticide Diazinon in various biological and environmental matrices using Gas Chromatography-Mass Spectrometry (GC-MS). The described protocol, encompassing sample preparation via Liquid-Liquid Extraction (LLE) or Solid-Phase Extraction (SPE), provides excellent linearity, low detection limits, and good recovery. This method is suitable for monitoring exposure, diagnosing intoxications, and conducting environmental analysis.^[1]

Introduction

Diazinon is a synthetic organophosphorus insecticide widely used in agriculture and for garden pest control.^[1] Its potential for human toxicity makes the detection and quantification of Diazinon in biological and environmental samples crucial for monitoring exposure and diagnosing poisoning cases.^[1] Gas Chromatography coupled with Mass Spectrometry (GC-MS) is a principal and highly selective method for the determination of Diazinon and its metabolites.^[2] This document provides a comprehensive protocol for the analysis of Diazinon by GC-MS, including detailed sample preparation, instrument parameters, and method validation data.

Experimental Protocols

Sample Preparation

Sample preparation is a critical step to remove interferences from complex matrices such as plasma, urine, or water.[3] Two common and effective extraction methods are presented below.

a) Protocol for Liquid-Liquid Extraction (LLE) of Diazinon from Human Plasma[1]

- **Sample Collection:** Collect blood samples in appropriate anticoagulant tubes and centrifuge to separate the plasma.
- **Extraction:**
 - To 1 mL of human plasma, add a suitable internal standard.
 - Add 3 mL of an extraction solvent mixture of dichloromethane/2-propanol/heptane.
 - Vortex the mixture for 1 minute.
 - Centrifuge at 4000 rpm for 10 minutes.
 - Carefully transfer the upper organic layer to a clean glass tube.
- **Evaporation and Reconstitution:**
 - Evaporate the organic solvent to dryness under a gentle stream of nitrogen at room temperature.
 - Reconstitute the residue in 100 µL of a suitable solvent like ethyl acetate.
 - Vortex for 30 seconds to ensure the residue is fully dissolved.
- **Analysis:** The sample is now ready for injection into the GC-MS system.

b) Protocol for Solid-Phase Extraction (SPE) of Diazinon from Urine or Water Samples[2][4]

- **Sample Pre-treatment:**

- Adjust the pH of the urine or water sample to 7.0.[4]
- Centrifuge the sample to remove any particulate matter.
- SPE Cartridge Conditioning:
 - Condition a C18 SPE cartridge by sequentially passing 5 mL of methanol followed by 5 mL of deionized water.
- Sample Loading:
 - Load the pre-treated sample onto the conditioned SPE cartridge at a slow, steady flow rate.
- Washing:
 - Wash the cartridge with 5 mL of deionized water to remove any hydrophilic interferences.
- Elution:
 - Elute the retained Diazinon from the cartridge using an appropriate organic solvent, such as ethyl acetate or methylene chloride.
- Evaporation and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a suitable solvent for GC-MS analysis.

GC-MS Instrumentation and Conditions

The following table summarizes the typical GC-MS operating conditions for the analysis of Diazinon.

Parameter	Condition
Gas Chromatograph	Agilent 7890A GC or equivalent
Mass Spectrometer	Agilent 5975C MSD or equivalent
Column	HP-5ms (30 m x 0.25 mm, 0.25 µm) or equivalent
Carrier Gas	Helium (99.99% purity) at a constant flow of 1.5 mL/min
Injection Mode	Splitless
Injector Temperature	250°C
Oven Temperature Program	Initial temperature of 50°C, ramped at 25°C/min to 100°C, then 5°C/min to a final temperature of 300°C, held for 5 minutes.[5]
Transfer Line Temperature	280°C
Ionization Mode	Electron Impact (EI) at 70 eV[5][6]
Mass Analyzer	Quadrupole
Scan Mode	Full Scan (m/z 50-400)[5] or Selected Ion Monitoring (SIM) for higher sensitivity
Detector Temperature	280°C[6]

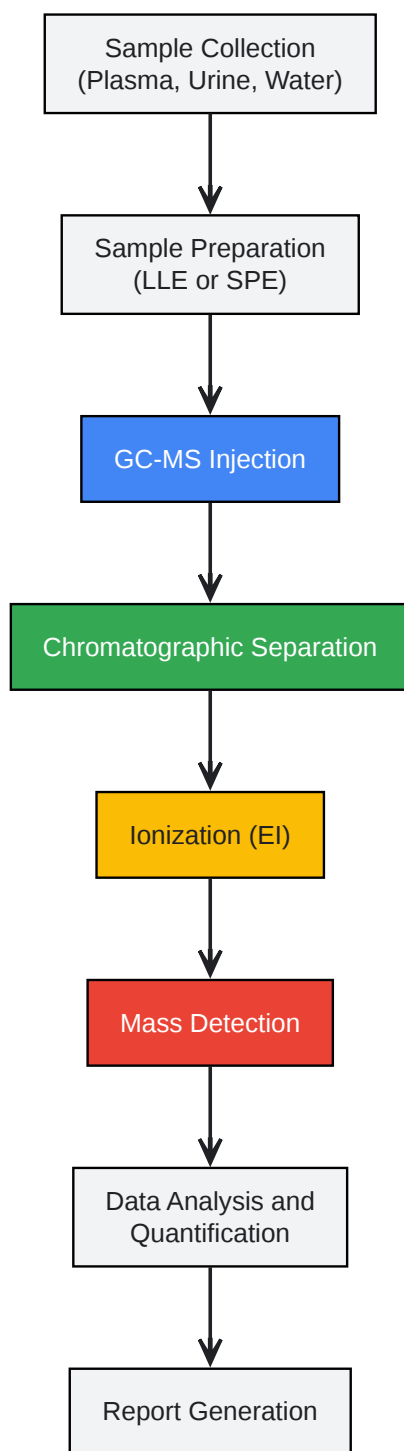
Quantitative Data Summary

The following table summarizes the method validation parameters for the GC-MS analysis of Diazinon.

Parameter	Matrix	Value	Reference
Limit of Detection (LOD)	Human Plasma	5 µg/L	[1]
Limit of Quantitation (LOQ)	Human Plasma	2 µg/L	[1]
LOD	Urine	0.3 µg/L	[4]
LOD	Lake Water	0.3 µg/L	[4]
LOD	Waste Water	0.3 µg/L	[4]
Recovery	Human Plasma	22.8% - 31%	[1]
Recovery	Rumen Content	95%	[2]
Recovery	Liver	88%	[2]
Linearity (Correlation Coefficient)	Human Plasma	0.992	[1]

Visualizations

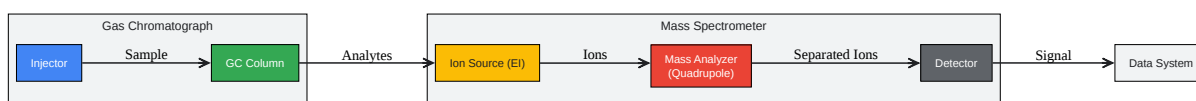
Experimental Workflow



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Caption: Workflow for the GC-MS analysis of Diazinon.

Logical Diagram of GC-MS System Components



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Caption: Logical relationship of key components in a GC-MS system.

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